

Application Note and Protocol: Preparation of Fak-IN-14 Stock Solution with DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fak-IN-14*

Cat. No.: *B12378802*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Fak-IN-14 is a potent and highly selective inhibitor of Focal Adhesion Kinase (FAK), a non-receptor tyrosine kinase that plays a crucial role in cell adhesion, migration, proliferation, and survival.[1][2] With an IC₅₀ value of 0.2438 nM, **Fak-IN-14** is a valuable tool for studying FAK-mediated signaling pathways and for potential therapeutic development in oncology.[1][2] Proper preparation of a stable, concentrated stock solution is the first critical step for ensuring reproducibility and accuracy in downstream experiments. This document provides a detailed protocol for the preparation, handling, and storage of **Fak-IN-14** stock solutions using Dimethyl Sulfoxide (DMSO) as the solvent.

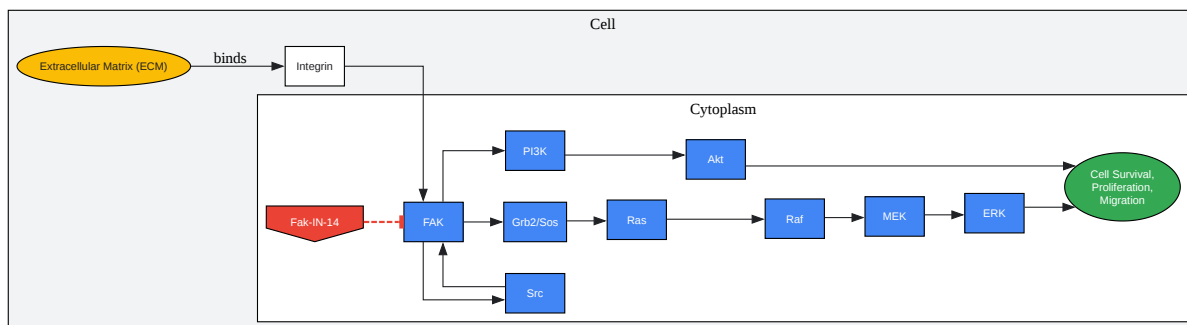
Physicochemical Data and Storage Recommendations

All quantitative data for **Fak-IN-14** is summarized in the table below for easy reference.

Parameter	Value	Reference
Molecular Formula	C ₂₁ H ₂₄ BrN ₇ OS	[1]
Molecular Weight	502.43 g/mol	[1][2][3]
CAS Number	2766666-22-0	[1]
Appearance	White to off-white solid	[1][2]
Solubility in DMSO	Up to 25 mg/mL (approx. 49.76 mM)	[1][4]
Powder Storage	-20°C for up to 3 years	[1][3]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[1][2]

FAK Signaling Pathway

The diagram below illustrates a simplified representation of the Focal Adhesion Kinase (FAK) signaling pathway, which is inhibited by **Fak-IN-14**.



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Caption: Simplified FAK signaling pathway inhibited by **Fak-IN-14**.

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **Fak-IN-14** in DMSO.

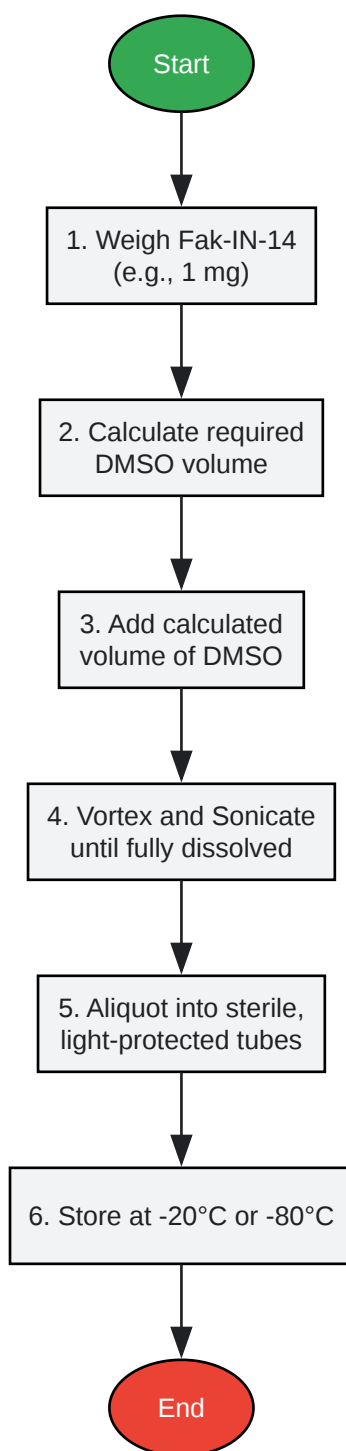
Materials and Equipment

- **Fak-IN-14** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (1.5 mL or 2.0 mL, sterile, amber or wrapped in foil)
- Analytical balance
- Vortex mixer

- Bath sonicator
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Preparation Workflow

The following diagram outlines the workflow for preparing the **Fak-IN-14** stock solution.



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Caption: Workflow for preparing **Fak-IN-14** stock solution.

Step-by-Step Procedure

Important: **Fak-IN-14** is hygroscopic. Use newly opened or properly stored anhydrous DMSO to ensure maximum solubility.^{[1][4]}

- **Equilibrate:** Allow the vial of **Fak-IN-14** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **Fak-IN-14** powder. For example, weigh 1 mg of the compound.
- **Calculation of Solvent Volume:** Use the following formula to calculate the volume of DMSO required to achieve the desired stock concentration:

$$\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) * (1 / \text{Concentration (mM)}) * 1,000,000$$

Example for a 10 mM stock solution with 1 mg of **Fak-IN-14**: $\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 502.43 \text{ g/mol}) * (1 / 10 \text{ mM}) * 1,000,000 \approx 199.03 \mu\text{L}$

The table below provides pre-calculated volumes of DMSO for common stock concentrations.

Mass of Fak-IN-14	Volume of DMSO for 1 mM Stock	Volume of DMSO for 5 mM Stock	Volume of DMSO for 10 mM Stock
1 mg	1990.3 μL	398.1 μL	199.0 μL
5 mg	9951.6 μL	1990.3 μL	995.2 μL
10 mg	19903.3 μL	3980.7 μL	1990.3 μL

- **Dissolution:** Add the calculated volume of DMSO to the microcentrifuge tube containing the **Fak-IN-14** powder.
- **Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes.
- **Sonication:** If the solution is not clear, place it in a bath sonicator for 5-10 minutes to aid dissolution.^[3] Visually inspect the solution against a light source to ensure no solid particles remain.

- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, which can lead to degradation, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected (amber or foil-wrapped) microcentrifuge tubes.[1]
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][2]

Quality Control and Best Practices

- Visual Inspection: Always ensure the solution is clear and free of precipitates before use. If precipitates are observed after thawing, gently warm the tube to 37°C and vortex or sonicate briefly.
- Avoid Freeze-Thaw Cycles: Aliquoting is critical for maintaining the stability and activity of the compound.
- Solvent Purity: The use of high-purity, anhydrous DMSO is essential for achieving the reported solubility and preventing compound degradation.
- Final Concentration in Media: When diluting the stock solution into aqueous cell culture media, ensure the final concentration of DMSO does not exceed a level that is toxic to the cells (typically <0.5%, and often recommended to be ≤0.1%).[5] It is advisable to perform a vehicle control experiment to assess the effect of DMSO on the experimental system.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. FAK-IN-14 | FAK | 2766666-22-0 | Invivochem [invivochem.com]
- 3. FAK-IN-14 | Highly effective FAK inhibitor | TargetMol [targetmol.com]
- 4. FAK-IN-14 | FAK 抑制剂 | MCE [medchemexpress.cn]

- 5. researchgate.net [researchgate.net]
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